

UNC2881 stability and proper storage conditions

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Compound of Interest

Compound Name: *UNC2881*

Cat. No.: *B611994*

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UNC2881 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **UNC2881**, a potent Mer kinase inhibitor.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **UNC2881**?

For long-term stability, the solid form of **UNC2881** should be stored at -20°C for up to 3 years. [1][2] Some suppliers also indicate that storage at +4°C is acceptable. One supplier suggests a stability of at least 4 years under proper storage conditions.[3]

Q2: What are the recommended storage conditions for **UNC2881** stock solutions?

To ensure the integrity of your **UNC2881** stock solution, it is crucial to store it correctly. Aliquoting the stock solution into smaller, single-use volumes is highly recommended to prevent degradation from repeated freeze-thaw cycles.[2][4]

For long-term storage, keep the aliquots at -80°C, which should maintain stability for 1 to 2 years.[1][2][4] For shorter-term storage, -20°C is suitable for up to 1 year.[1][4]

Q3: In which solvents can I dissolve **UNC2881** and at what concentrations?

UNC2881 exhibits good solubility in several organic solvents. Dimethyl sulfoxide (DMSO) is the most commonly used solvent. To ensure the best results, it is recommended to use fresh, anhydrous DMSO, as moisture can reduce solubility.[2] For aqueous experiments, it is important to note that **UNC2881** has very low solubility in water.[1]

Solvent	Maximum Concentration
DMSO	92 mg/mL (198.45 mM)[2]
85 mg/mL (183.36 mM)[1]	
50 mM	
30 mg/mL[3]	
Ethanol	5 mg/mL (10.78 mM)[1]
7 mg/mL[2]	
1 mg/mL[3]	
DMF	30 mg/mL[3]
DMSO:PBS (pH 7.2) (1:3)	0.25 mg/mL[3]

Q4: How should I prepare **UNC2881** for in vivo experiments?

For in vivo studies, it is recommended to prepare the dosing solutions fresh on the day of use. [4][5] Here are a couple of suggested formulations:

- Formulation 1: A mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline can achieve a solubility of at least 2.5 mg/mL.[4]
- Formulation 2: A solution of 10% DMSO and 90% Corn Oil can also yield a solubility of at least 2.5 mg/mL.[4]

To prepare, first dissolve **UNC2881** in DMSO, then add the other solvents sequentially while mixing thoroughly.[2][4]

Troubleshooting Guide

Issue: My **UNC2881** has precipitated out of solution.

- Cause: This can happen when a concentrated stock solution in an organic solvent is diluted directly into an aqueous buffer or media. It can also occur if the solution has been stored at a lower temperature than recommended.
- Solution: Gentle warming and/or sonication can help to redissolve the precipitate.^{[1][4][5]} When preparing working solutions, pre-warming the stock solution and the destination buffer (e.g., to 37°C) before mixing can help prevent precipitation.^[1] It is also recommended to perform serial dilutions in the organic solvent before adding to the aqueous medium.^[1]

Issue: I am seeing inconsistent results in my experiments.

- Cause: Inconsistent results can arise from degradation of the compound due to improper storage or handling. Repeated freeze-thaw cycles of the stock solution is a common cause of degradation.
- Solution: Always aliquot your stock solution into single-use vials after preparation to minimize freeze-thaw cycles.^{[2][4]} Ensure that the storage temperature is consistently maintained. For in vivo experiments, always use freshly prepared solutions.^{[4][5]}

Experimental Protocols

Protocol: Preparation of a 10 mM **UNC2881** Stock Solution in DMSO

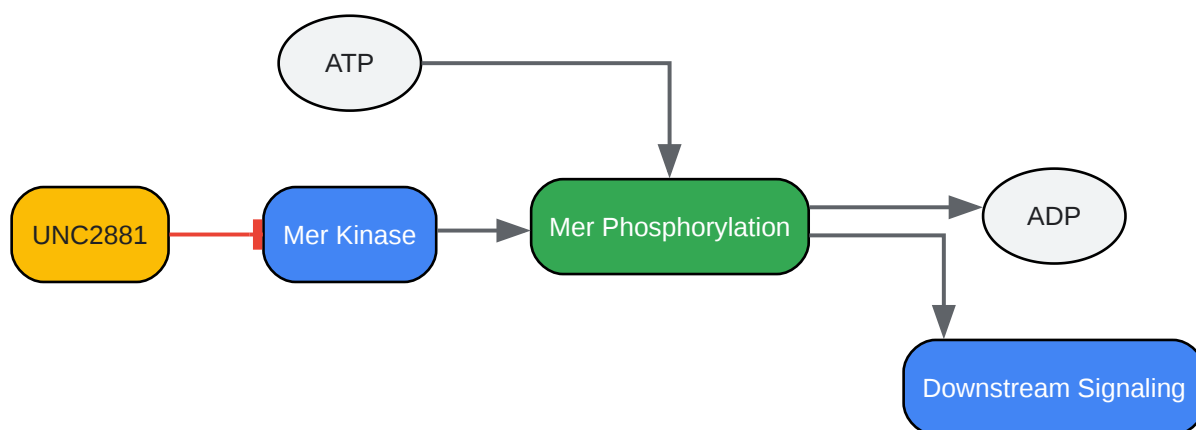
- Materials:
 - **UNC2881** solid powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or vials
- Procedure:
 - Calculate the mass of **UNC2881** needed to prepare the desired volume of a 10 mM solution (Molecular Weight: 463.58 g/mol).

- Weigh the calculated amount of **UNC2881** powder and place it in a sterile vial.
- Add the appropriate volume of anhydrous DMSO to the vial.
- Vortex or sonicate the solution until the **UNC2881** is completely dissolved. Gentle warming may be applied if necessary.
- Aliquot the stock solution into single-use, light-protected tubes.
- Store the aliquots at -80°C for long-term storage.

Visualizations

UNC2881 Mechanism of Action

UNC2881 is a potent and selective inhibitor of Mer, a member of the TAM family of receptor tyrosine kinases.[3] By binding to the ATP-binding pocket of the Mer kinase domain, **UNC2881** prevents the phosphorylation of Mer, thereby blocking its downstream signaling pathways.[4] This inhibition can suppress biological processes such as platelet aggregation.[3][4]

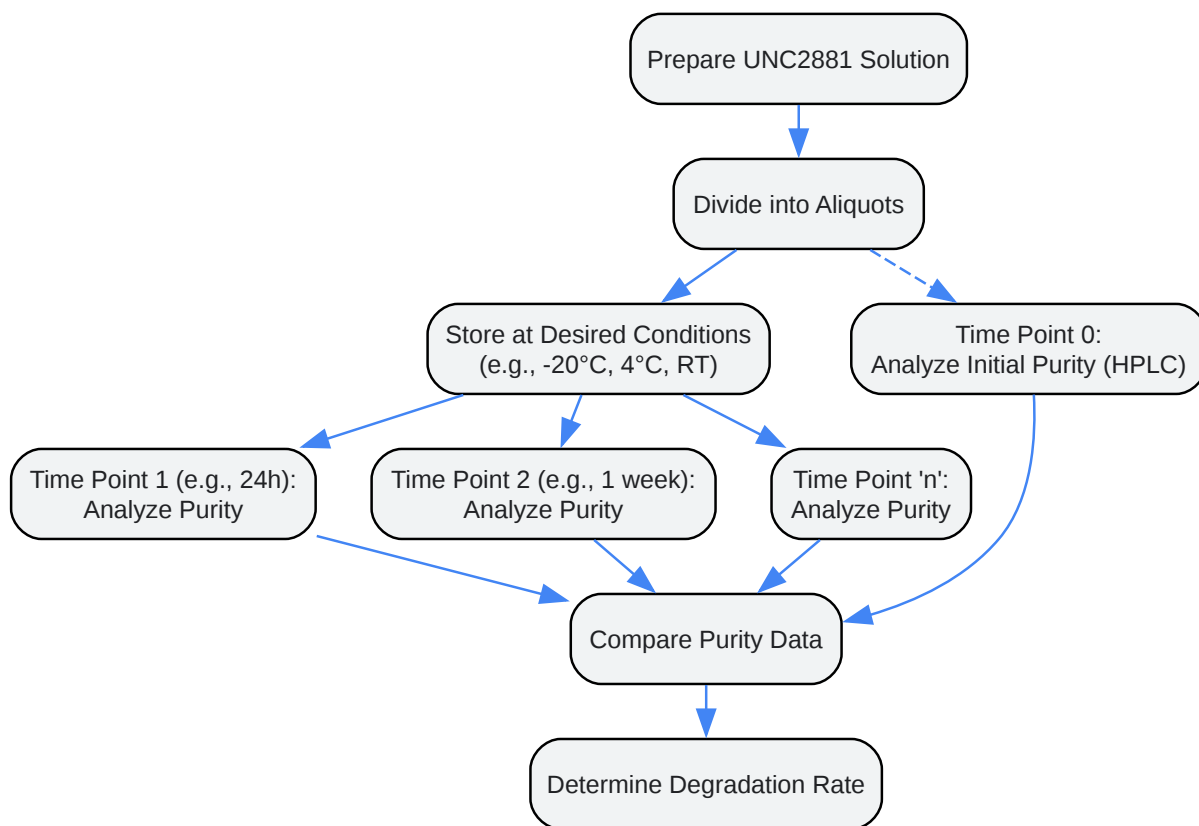


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Caption: **UNC2881** inhibits Mer kinase, blocking its phosphorylation and downstream signaling.

Experimental Workflow: Assessing **UNC2881** Solution Stability

This workflow outlines the steps to assess the stability of a prepared **UNC2881** solution over time under specific storage conditions.



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Caption: Workflow for evaluating the stability of **UNC2881** solutions over time.

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